

# A Comprehensive Technical Overview of 5-Bromo-3-methylpyridin-2-amine

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## Compound of Interest

Compound Name: 5-Bromo-3-methylpyridin-2-amine

Cat. No.: B022881

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This document provides a detailed guide to the chemical properties and structure of **5-Bromo-3-methylpyridin-2-amine**, a substituted pyridine derivative relevant in various chemical synthesis applications.

## Chemical Identity and Nomenclature

The compound is a pyridine ring substituted with a bromine atom at the 5-position, a methyl group at the 3-position, and an amine group at the 2-position.

- IUPAC Name: **5-bromo-3-methylpyridin-2-amine**[\[1\]](#)[\[2\]](#)
- Synonyms: 2-Amino-5-bromo-3-methylpyridine, 2-Amino-5-bromo-3-picoline[\[1\]](#)
- CAS Number: 3430-21-5[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Physicochemical and Structural Data

The key quantitative properties of **5-Bromo-3-methylpyridin-2-amine** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>7</sub> BrN <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	187.04 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Exact Mass	185.97926 Da	<a href="#">[1]</a>
Melting Point	88-95 °C	<a href="#">[3]</a>
Topological Polar Surface Area	38.9 Å <sup>2</sup>	<a href="#">[1]</a>
InChI	InChI=1S/C6H7BrN2/c1-4-2-5(7)3-9-6(4)8/h2-3H,1H3,(H2,8,9)	<a href="#">[1]</a>
InChIKey	KBLGGRWUEVCNPY-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	<chem>CC1=CC(=CN=C1N)Br</chem>	<a href="#">[1]</a> <a href="#">[2]</a>

## Chemical Structure Visualization

The two-dimensional chemical structure of **5-Bromo-3-methylpyridin-2-amine** is depicted below. The diagram illustrates the arrangement of atoms and bonds within the molecule.

Caption: 2D structure of **5-Bromo-3-methylpyridin-2-amine**.

## Safety and Handling

Based on GHS classifications, this compound is considered a warning-level hazard. It is known to cause skin and serious eye irritation and may cause respiratory irritation.[\[1\]](#)[\[3\]](#) Standard laboratory personal protective equipment, including gloves, eye shields, and a dust mask, should be employed when handling this chemical.[\[3\]](#)

- Hazard Codes: H315, H319, H335[\[3\]](#)
- Precautionary Codes: P261, P264, P271, P280, P302 + P352, P305 + P351 + P338[\[3\]](#)

This guide is intended for informational purposes for qualified professionals. All laboratory work should be conducted with appropriate safety measures in place.

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## References

- 1. 2-Amino-5-bromo-3-methylpyridine | C<sub>6</sub>H<sub>7</sub>BrN<sub>2</sub> | CID 137934 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-BROMO-3-METHYLPYRIDIN-2-AMINE | CAS 3430-21-5 [matrix-fine-chemicals.com]
- 3. 2-Amino-5-bromo-3-methylpyridine 97 3430-21-5 [sigmaaldrich.com]
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